

# An In-depth Technical Guide to [2-bromoethylsulfanyl(diphenyl)methyl]benzene

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## Compound of Interest

Compound Name: *Triphenylmethyl(2-bromoethyl)sulfide*

Cat. No.: *B1145269*

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This technical guide provides a comprehensive overview of the chemical compound with the IUPAC name [2-bromoethylsulfanyl(diphenyl)methyl]benzene, commonly known as **Triphenylmethyl(2-bromoethyl) sulfide**. Due to the limited availability of specific experimental data for this molecule in publicly accessible literature, this guide synthesizes information from established chemical principles and data available for structurally related compounds.

## Chemical Identity and Properties

The compound, with the molecular formula  $C_{21}H_{19}BrS$ , is characterized by a triphenylmethyl (trityl) group attached to a sulfur atom, which is in turn bonded to a 2-bromoethyl group. The trityl group is a bulky hydrophobic moiety, while the 2-bromoethyl group provides a reactive site for nucleophilic substitution.

Table 1: Physicochemical Properties of [2-bromoethylsulfanyl(diphenyl)methyl]benzene

Property	Value	Source
IUPAC Name	[2-bromoethylsulfanyl(diphenyl)methyl]benzene	PubChem
Synonyms	Triphenylmethyl(2-bromoethyl)sulfide, (2-Bromoethyl)(trityl)sulfane, Benzene, 1,1',1''-[[[(2-bromoethyl)thio]methylidene]tris-	PubChem
Molecular Formula	C <sub>21</sub> H <sub>19</sub> BrS	PubChem
Molecular Weight	383.3 g/mol	PubChem[1]
CAS Number	157522-54-8	PubChem
XLogP3-AA	6.3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	5	PubChem
Exact Mass	382.03908 g/mol	PubChem[1]
Monoisotopic Mass	382.03908 g/mol	PubChem[1]
Topological Polar Surface Area	25.3 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	23	PubChem
Complexity	279	PubChem[1]

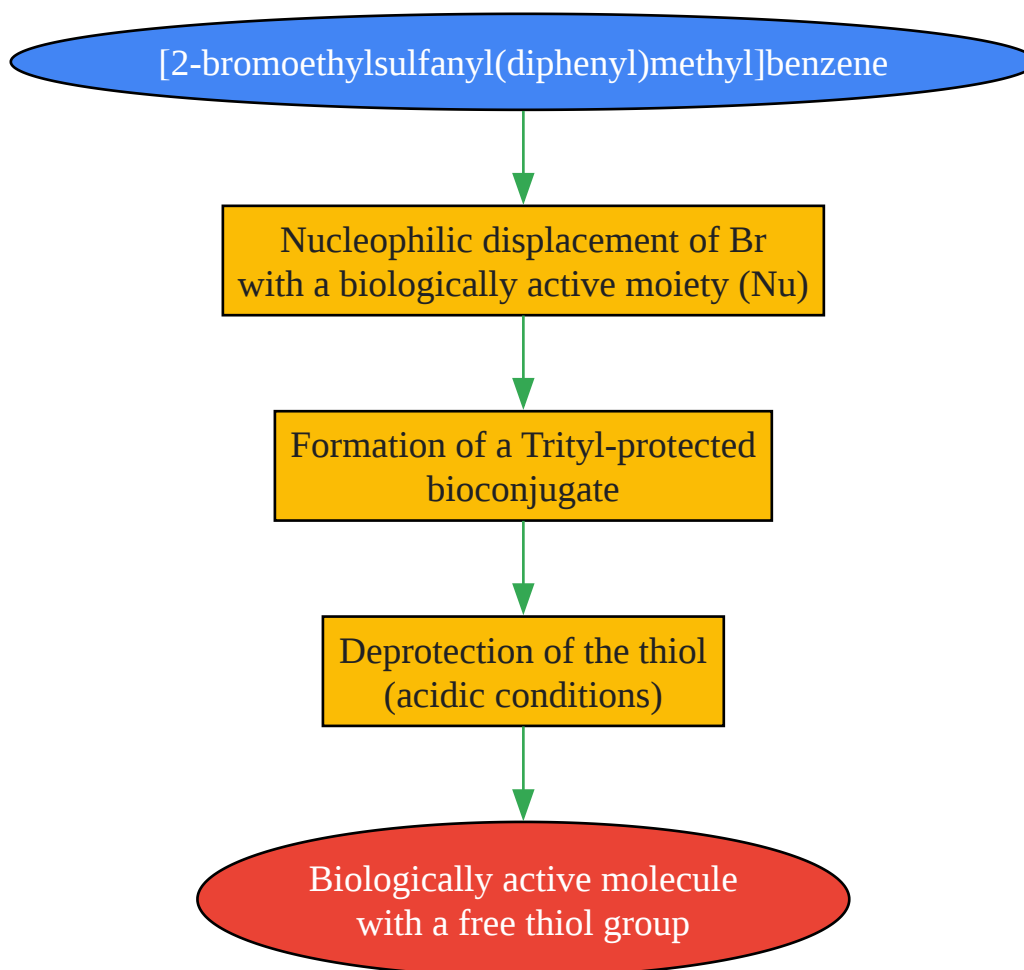
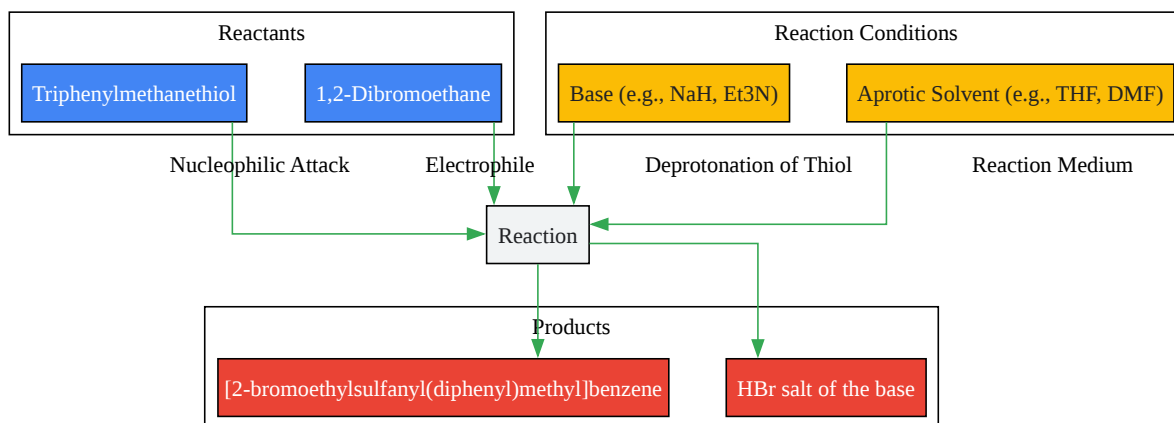
Note: Most properties are computationally derived and provided by PubChem.

## Potential Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of [2-bromoethylsulfanyl(diphenyl)methyl]benzene is not readily available in the reviewed literature, a plausible synthetic route can be proposed based on established organic chemistry principles.

#### Proposed Synthesis Workflow:

The synthesis would likely involve the reaction of triphenylmethanethiol (tritylthiol) with 1,2-dibromoethane. The thiol, acting as a nucleophile, would displace one of the bromine atoms on the dibromoethane in a nucleophilic substitution reaction.



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## References

- 1. Triphenylmethyl(2-bromoethyl) sulfide | C<sub>21</sub>H<sub>19</sub>BrS | CID 11047216 - PubChem [pubchem.ncbi.nlm.nih.gov]
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